"CAS number 17476-04-9 properties"

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Compound of Interest	
Compound Name:	*Aluminium lithium tri-tert-butoxide hydride*
CAS No.:	*17476-04-9*
Cat. No.:	*B152737*

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An In-depth Technical Guide to CAS Number 17476-04-9: Lithium Tri-tert-butoxyaluminum Hydride

Introduction

Lithium tri-tert-butoxyaluminum hydride, identified by CAS number 17476-04-9, is a selective and mild reducing agent widely employed in organic synthesis. Unlike its more powerful counterpart, lithium aluminum hydride (LAH), the steric hindrance imposed by its three bulky tert-butoxy groups moderates its reactivity. This allows for the chemoselective reduction of specific functional groups, making it an invaluable tool for the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.[1][2] This guide provides a comprehensive overview of its properties, synthesis, mechanism of action, and applications, with a focus on experimental protocols and safety considerations for researchers and drug development professionals.

Physicochemical and Chemical Properties

Lithium tri-tert-butoxyaluminum hydride is a white, powdery solid that is sensitive to air and moisture.[1][3] Its key properties are summarized in the tables below.

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Physicochemical Data

Property	Value
Appearance	White powder or chunks.[1][3][4]
Melting Point	300-319 °C (decomposes).[1][3]
Boiling Point	Not applicable; sublimes at 280°C under vacuum.[1]
Solubility	Soluble in tetrahydrofuran (THF), diglyme, and ethylene glycol dimethyl ether; slightly soluble in ether.[1]
Water Solubility	Reacts violently with water.[1][3][4]
Density	~1.03 g/mL (for a 1M solution in THF).[5]
Stability	Stable in dry air, but slowly hydrolyzes in moist air.[1] It is air and moisture sensitive.[1]

Chemical Identifiers

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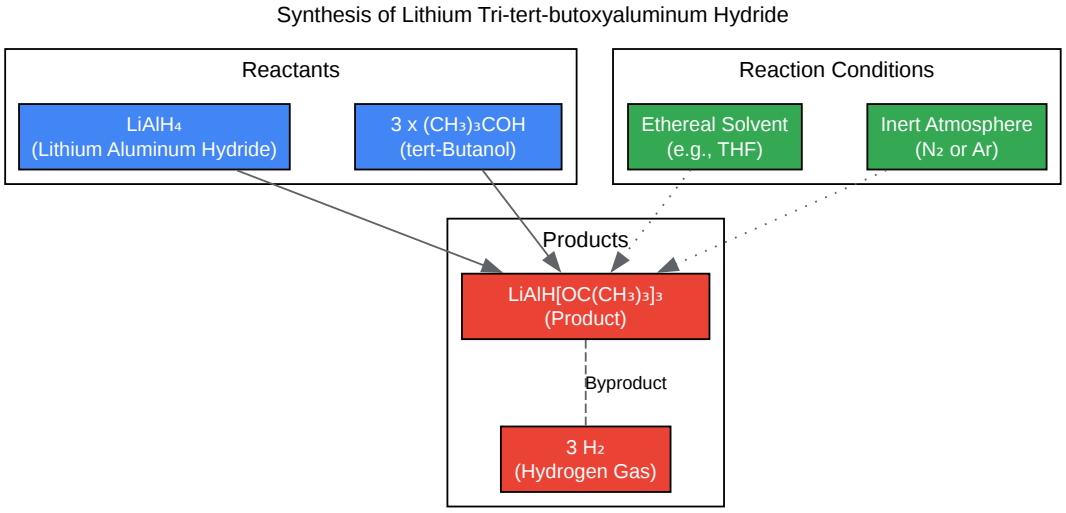
Identifier	Value
IUPAC Name	lithium;hydride;tributoxyalumane.[3][4]
Synonyms	Lithium tri-tert-butoxyaluminohydride, LTBA, Lithium aluminum-tri-tert-butoxyhydride.[2][6]
Molecular Formula	$C_{12}H_{28}AlLiO_3$.[2][4][7]
Molecular Weight	254.27 g/mol .[2][4]
Linear Formula	$LiAlH[OC(CH_3)_3]_3$.[3][4]
SMILES	[H-].[Li+].CC(C)(C)O--INVALID-LINK--OC(C)(C)C
InChI Key	XIBWXKCNMDQBHM-UHFFFAOYSA-N.[2][3]
PubChem CID	16702147.[3][4]
EC Number	241-490-8.[3][4]
Beilstein/Reaxys No.	5796791.[3][4]

Synthesis

Lithium tri-tert-butoxyaluminum hydride is typically prepared by the reaction of lithium aluminum hydride ($LiAlH_4$) with three equivalents of tert-butanol.[1][2] The reaction is generally performed in an ethereal solvent, such as diethyl ether or tetrahydrofuran, under an inert atmosphere to prevent reaction with moisture.[2][8] The reaction proceeds with the evolution of hydrogen gas.[1]

Reaction:$LiAlH_4 + 3\ (CH_3)_3COH \rightarrow LiAlH[OC(CH_3)_3]_3 + 3\ H_2$[1]

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Synthesis Workflow.

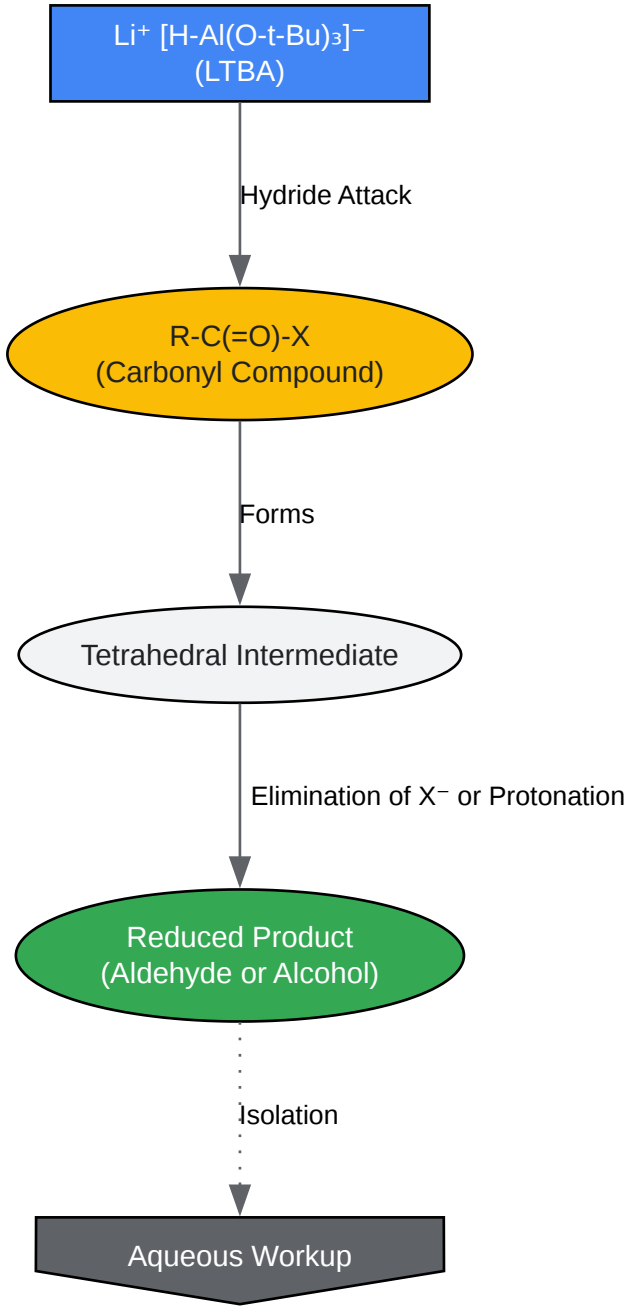
Mechanism of Action and Selectivity

The reducing power of lithium tri-tert-butoxyaluminum hydride stems from the transfer of a hydride ion (H^-) from the aluminum atom to an electrophilic center, typically the carbonyl carbon of an aldehyde, ketone, or acid chloride.[2]

The key feature of this reagent is its enhanced selectivity compared to $LiAlH_4$. With only one hydride available for reduction and three sterically demanding tert-butoxy groups, access to the aluminum center is significantly hindered.[2] This steric bulk prevents the reduction of less reactive functional groups such as esters, nitriles, and amides, which are readily reduced by $LiAlH_4$.[1][2] This chemoselectivity is highly advantageous in the synthesis of multifunctional molecules.[2]

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General Mechanism of Carbonyl Reduction by LTBA



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Reduction Mechanism.

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Applications in Organic Synthesis

The primary application of lithium tri-tert-butoxyaluminum hydride is as a selective reducing agent.[1][2]

- Reduction of Acid Chlorides to Aldehydes: This is a hallmark reaction for LTBA. It efficiently reduces acid chlorides to aldehydes at low temperatures, and the reaction stops at the aldehyde stage without further reduction to the alcohol.[1][2]
- Reduction of Aldehydes and Ketones: It readily reduces aldehydes and ketones to their corresponding primary and secondary alcohols.[1] It exhibits notable stereoselectivity in the reduction of cyclic ketones.[1]
- Selective Reductions: Due to its mild nature, it can selectively reduce an aldehyde or ketone in the presence of less reactive groups like esters, amides, or nitriles.[1]

Experimental Protocols

The following is a representative protocol for the selective reduction of an acid chloride to an aldehyde, a common application of lithium tri-tert-butoxyaluminum hydride.

Protocol: Reduction of an Acid Chloride to an Aldehyde

Materials:

- Acid Chloride (1 equivalent)
- Lithium tri-tert-butoxyaluminum hydride (1.0 M solution in THF, 1.1-1.5 equivalents)
- Anhydrous Tetrahydrofuran (THF)
- Hydrochloric Acid (e.g., 1 M HCl) for workup
- Ethyl Acetate or Diethyl Ether for extraction
- Saturated Sodium Bicarbonate Solution
- Brine (Saturated NaCl solution)

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- Anhydrous Sodium Sulfate or Magnesium Sulfate

Equipment:

- Three-necked round-bottom flask
- Dropping funnel or syringe pump
- Magnetic stirrer
- Inert atmosphere setup (Nitrogen or Argon)
- Low-temperature thermometer
- Ice bath or cryocooler
- Separatory funnel
- Rotary evaporator

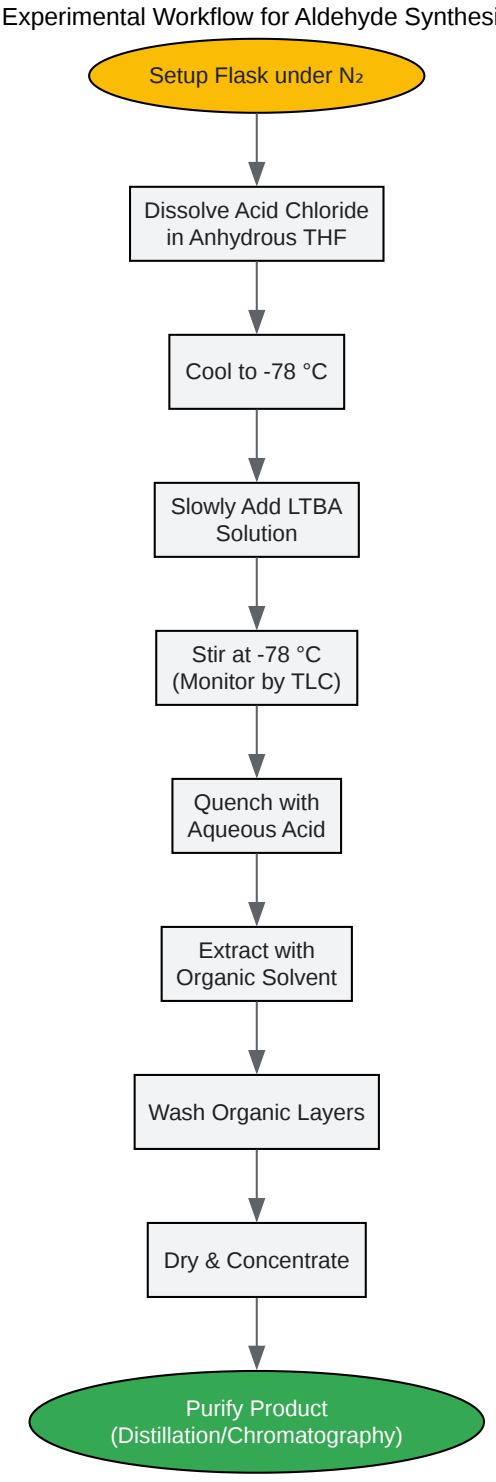
Procedure:

- Setup: Assemble a dry, three-necked flask equipped with a magnetic stirrer, thermometer, and a dropping funnel under an inert atmosphere of nitrogen or argon.
- Dissolution: Dissolve the acid chloride in anhydrous THF in the flask.
- Cooling: Cool the solution to a low temperature, typically between -78 °C (dry ice/acetone bath) and 0 °C (ice bath), to control the reaction's exothermicity and selectivity.[9]
- Addition of Reducing Agent: Slowly add the lithium tri-tert-butoxyaluminum hydride solution dropwise via the dropping funnel or a syringe pump.[10] It is crucial to maintain the low temperature throughout the addition to prevent over-reduction.[10]
- Reaction Monitoring: Stir the reaction mixture at the low temperature for a specified time (e.g., 1-3 hours).[9] The progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

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- Quenching: Once the reaction is complete, quench it carefully by slowly adding an aqueous acid solution (e.g., 1 M HCl) at low temperature.[9]
- Extraction: Allow the mixture to warm to room temperature. Transfer it to a separatory funnel and extract the product with an organic solvent like ethyl acetate or diethyl ether.[9]
- Washing: Wash the combined organic layers sequentially with water, saturated sodium bicarbonate solution, and brine.[9]
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator to yield the crude aldehyde.
- Purification: Purify the crude product by distillation or column chromatography as needed.

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Experimental Workflow.

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Safety, Handling, and Storage

Lithium tri-tert-butoxyaluminum hydride is a hazardous chemical that requires careful handling.

GHS Hazard Information

Hazard Class	Code	Statement
Substances which in contact with water emit flammable gases	H260	In contact with water releases flammable gases which may ignite spontaneously.[3]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.[3]
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage.[3]

Handling:

- Handle under an inert gas (e.g., nitrogen or argon) in a well-ventilated area or a glove box.[3]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Avoid contact with skin, eyes, and clothing.[7]
- Keep away from water, moisture, and sources of ignition.[3][7] Use spark-proof tools.[7]
- Avoid formation of dust and aerosols.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][7]
- The material is air and moisture sensitive and should be stored under an inert atmosphere.[1]
- Never allow the product to come into contact with water during storage.[3]

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First Aid:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Seek immediate medical attention.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[3]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]

Analytical Characterization

The identity and purity of products obtained from reactions involving lithium tri-tert-butoxyaluminum hydride are typically confirmed using standard analytical techniques. For example, in the synthesis of an aldehyde from an acid chloride, the product can be characterized by:

- Infrared (IR) Spectroscopy: To confirm the presence of the aldehyde C-H stretch (~2720 cm^{-1}) and the carbonyl (C=O) stretch (~1710 cm^{-1}), and the disappearance of the acid chloride carbonyl peak.[9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR to identify the characteristic aldehyde proton signal (δ 9-10 ppm) and other structural features.[9]
- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the product and confirm its molecular weight.

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